

Elemental Analysis & Performance Guide: Fluoride Ionophore I (C₃₃H₇₀F₂Sn₂)

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Compound of Interest

Compound Name: *Bis(fluorodioctylstannyl)methane*

CAS No.: 767355-17-9

Cat. No.: B3153881

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Executive Summary

Bis(fluorodioctylstannyl)methane (C₃₃H₇₀F₂Sn₂) represents the gold standard in organotin-based fluoride recognition. Unlike classical inorganic crystals (LaF₃), this lipophilic dimer utilizes a cooperative Lewis acid mechanism to bind fluoride anions with exceptional selectivity. This guide serves two purposes:

- Performance Comparison: Objectively comparing C₃₃H₇₀F₂Sn₂ against alternative sensing materials (LaF₃ and Uranyl derivatives).
- Validation Standards: Defining the elemental analysis protocols required to verify the purity of this complex organometallic reagent.

Product Profile: C₃₃H₇₀F₂Sn₂

- IUPAC Name: **Bis(fluorodioctylstannyl)methane**^{[1][2][3][4][5]}
- Common Name: Fluoride Ionophore I^[6]

- CAS Number: 767355-17-9[6][7]
- Molecular Weight: 744.35 g/mol
- Function: Anion-selective ionophore for polymeric membrane electrodes (ISEs).

Theoretical Elemental Composition

To validate the synthesis or purity of a batch, the experimental values must align with the theoretical stoichiometry below.

Element	Count	Atomic Mass	Total Mass	Mass Fraction (%)
Tin (Sn)	2	118.71	237.42	31.90%
Fluorine (F)	2	19.00	38.00	5.10%
Carbon (C)	33	12.01	396.33	53.25%
Hydrogen (H)	70	1.008	70.56	9.48%

Performance Comparison: C₃₃H₇₀F₂Sn₂ vs. Alternatives

In drug development and environmental analysis, fluoride detection often faces interference from pH changes and lipophilic anions. The table below compares C₃₃H₇₀F₂Sn₂ against the industry-standard Lanthanum Fluoride (LaF₃) crystal and Uranyl Salophen ionophores.

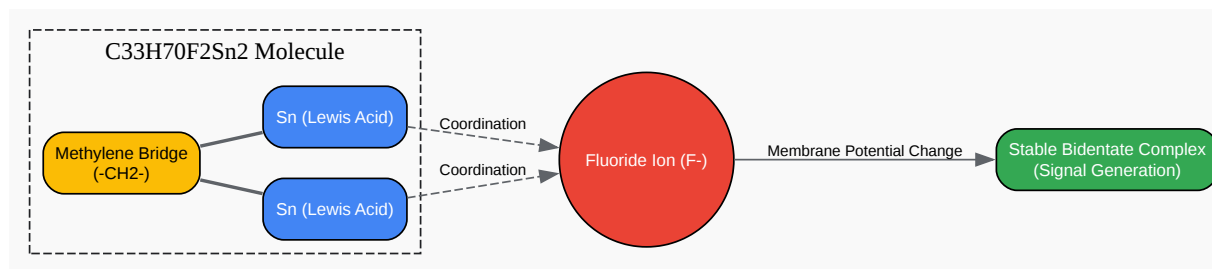
Comparative Data Analysis

Feature	C33H70F2Sn2 (Fluoride Ionophore I)	LaF ₃ Single Crystal (Eu-doped)	Uranyl Salophen Derivatives
Mechanism	Cooperative Lewis Acid-Base (Sn-CH ₂ - Sn dimer)	Lattice Defect Hopping	Hard-Soft Acid-Base Interaction
Selectivity (log K)	High vs. Cl ⁻ , Br ⁻ , NO ₃ ⁻ (<-4.0)	Extremely High (Solid State)	Moderate; suffers from lipophilic anion interference
pH Interference	Low: Functional in acidic media (pH 3.5– 5.5)	High: OH ⁻ interference at pH > 8.0	Moderate
Matrix Compatibility	Excellent: Soluble in PVC/plasticizers for miniaturized sensors	Poor: Rigid solid; difficult to miniaturize	Good
Detection Limit	~10 ⁻⁷ M (with borate additives)	~10 ⁻⁶ M	~10 ⁻⁵ M

Expert Insight: While LaF₃ remains the reference method for bulk aqueous samples, C33H70F2Sn2 is superior for bio-analytical applications (e.g., screening fluorinated drugs in serum) because it can be formulated into disposable, flexible membranes and exhibits lower hydroxide interference, a critical failure mode of LaF₃ crystals.

Mechanism of Action

The unique sensitivity of C33H70F2Sn2 stems from its dimeric structure. The methylene bridge holds the two Tin (Sn) atoms in proximity, creating a bidentate binding site that perfectly accommodates the small fluoride radius while excluding larger anions like Chloride.



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Figure 1: Cooperative binding mechanism where the methylene-bridged di-tin center chelates the fluoride ion, generating the potentiometric signal.

Experimental Protocols: Validation Standards

To ensure the integrity of C33H70F2Sn2, researchers must validate its elemental composition using the following self-validating protocols.

Protocol A: Tin (Sn) Determination via ICP-OES

Objective: Quantify Sn content (Target: 31.90%). Primary Standard: NIST SRM 3161a (Tin Standard Solution).

- Digestion: Weigh 10 mg of C33H70F2Sn2 into a PTFE vessel. Add 6 mL HNO₃ and 2 mL HF (trace metal grade). Note: HF is required to stabilize Sn and prevent precipitation of SnO₂.
- Microwave: Ramp to 200°C over 15 min; hold for 20 min.
- Complexation: Neutralize excess HF with saturated Boric Acid (H₃BO₃) to protect the quartz torch of the ICP.
- Analysis: Measure at Sn emission lines 189.925 nm and 235.485 nm.
- Validation: Recovery must be 100 ± 2% against the NIST standard.

Protocol B: Fluorine (F) Determination via Schöniger Combustion

Objective: Quantify F content (Target: 5.10%). Primary Standard: Sodium Fluoride (NaF), ACS Reagent Grade (dried at 110°C).

- Sample Prep: Wrap 5 mg of C₃₃H₇₀F₂Sn₂ in ash-free filter paper.
- Combustion: Burn in a Schöniger flask filled with Oxygen and 10 mL of absorbing solution (0.1 M NaOH).
- Dissolution: Shake flask vigorously for 30 minutes to ensure complete absorption of combustion gases (HF).
- Quantification: Analyze the absorption solution via Ion Chromatography (IC) using a conductivity detector.
 - Column: Anion exchange (e.g., Metrosep A Supp 5).
 - Eluent: Carbonate/Bicarbonate buffer.
- Calculation: Compare peak area against a 5-point NaF calibration curve (0.5 – 10 ppm F⁻).

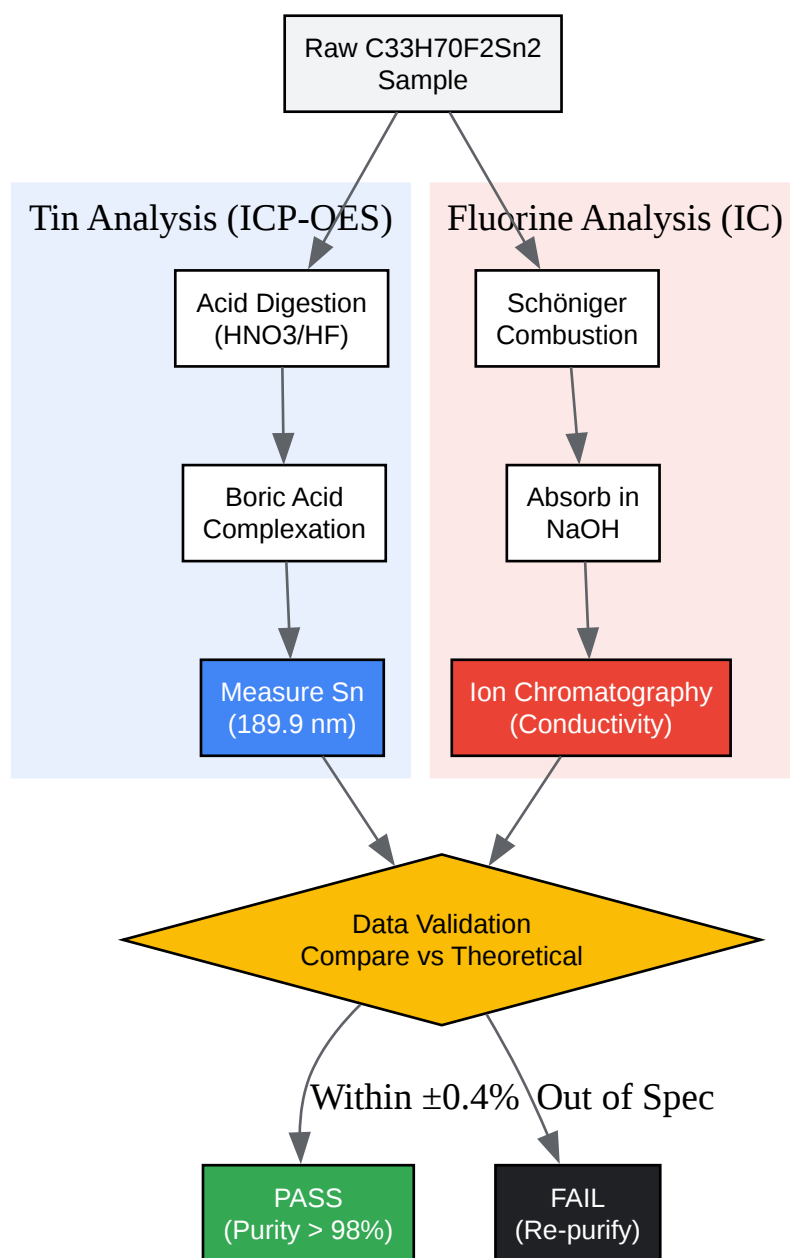
Protocol C: Structural Verification (NMR)

Objective: Confirm the Sn-CH₂-Sn backbone.

- ¹¹⁹Sn NMR: Expect a signal around -20 to -50 ppm (relative to Me₄Sn). The presence of F-Sn coupling (J_{Sn-F}) confirms the covalent fluoride bond.
- ¹H NMR: The methylene bridge (-CH₂-) appears as a distinct triplet/multiplet with Tin satellites (¹¹⁷Sn/¹¹⁹Sn coupling) in the 0.8–1.5 ppm region, distinct from the octyl chains.

Analytical Workflow Diagram

This workflow ensures complete characterization from raw material to validated standard.



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Figure 2: Step-by-step analytical workflow for validating the elemental composition of Fluoride Ionophore I.

References

- Bühlmann, P., Pretsch, E., & Bakker, E. (1998). Carrier-Based Ion-Selective Electrodes and Bulk Optodes. 2. Ionophores for Potentiometric and Optical Sensors. Chemical Reviews.

[Link](#)

- Perdikaki, K., et al. (2002). Study of the response mechanism of **bis(fluorodioctylstannyl)methane** in PVC matrix membranes applied for fluoride determination. *Analytica Chimica Acta*. [Link](#)
- NIST. (2024). Standard Reference Material® 3161a - Tin (Sn) Standard Solution. National Institute of Standards and Technology. [Link](#)
- PubChem. (2025).[8] **Bis(fluorodioctylstannyl)methane** Compound Summary. National Library of Medicine. [Link](#)

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Sources

- 1. PubChemLite - Bi - Explore [pubchemlite.lcsb.uni.lu]
- 2. PubChemLite - Sn - Explore [pubchemlite.lcsb.uni.lu]
- 3. PubChemLite - F - Explore [pubchemlite.lcsb.uni.lu]
- 4. PubChemLite - Bis(fluorodioctylstannyl)methane (C₃₃H₇₀F₂Sn₂) [pubchemlite.lcsb.uni.lu]
- 5. New Materials Used for the Development of Anion-Selective Electrodes—A Review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 6. a2bchem.com [a2bchem.com]
- 7. BIS(FLUORODIOCTYLSTANNYL)METHANE | 767355-17-9 | Spectrum | Chemical Cloud Database [chemcd.com]
- 8. 2,2,3,3-Tetrafluoro-3-(trifluoromethoxy)propanoic acid | C₄HF₇O₃ | CID 120228 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/120228)]
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